

# Proper Disposal of 6-Hydroxy-5-nitronicotinic Acid: A Step-by-Step Guide

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## Compound of Interest

Compound Name: 6-Hydroxy-5-nitronicotinic acid

Cat. No.: B1295928

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The proper disposal of **6-Hydroxy-5-nitronicotinic acid** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of this compound, aligning with established laboratory safety protocols.

## I. Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **6-Hydroxy-5-nitronicotinic acid** with appropriate care. This compound is classified as causing serious eye irritation and may cause respiratory irritation.<sup>[1][2]</sup>

Personal Protective Equipment (PPE): All personnel handling the compound must wear the following:

- Protective Gloves: Chemically resistant gloves are mandatory.
- Eye Protection: Safety glasses or goggles are essential to prevent eye contact.<sup>[1][3][4]</sup>
- Protective Clothing: A lab coat or other protective clothing should be worn.<sup>[1][3]</sup>
- Respiratory Protection: If there is a risk of dust formation, a dust respirator should be used.<sup>[3]</sup>

### Handling:

- Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of dust or vapors.  
[1][2][3]
- Avoid generating dust during handling.[3]
- Wash hands thoroughly after handling the chemical.[1][4]

## II. Step-by-Step Disposal Procedure

The disposal of **6-Hydroxy-5-nitronicotinic acid** must be managed as hazardous waste. It should not be disposed of in regular trash or down the drain.[5][6][7]

### Step 1: Waste Identification and Segregation

- Treat all **6-Hydroxy-5-nitronicotinic acid** and any materials contaminated with it (e.g., weighing boats, contaminated gloves, absorbent materials from spills) as hazardous waste.  
[5]
- Store this waste separately from incompatible chemicals. Specifically, keep it away from bases, oxidizing agents, and reducing agents to prevent violent reactions.[8]

### Step 2: Containerization

- Use a dedicated, chemically compatible, and clearly labeled hazardous waste container.[6]  
[9] Plastic containers are often preferred.[9]
- The container must be in good condition, with a secure, leak-proof lid.[6]
- Label the container with "Hazardous Waste" and the full chemical name: "**6-Hydroxy-5-nitronicotinic acid**". Note the date when the first waste was added.[9]

### Step 3: Waste Accumulation

- Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[8][9]

- Keep the waste container closed at all times, except when adding waste.[5][9]
- Do not accumulate more than 55 gallons of hazardous waste in the SAA. For acutely toxic "P-listed" chemicals, the limit is one quart for liquids or one kilogram for solids.[9] While **6-Hydroxy-5-nitronicotinic acid** is not explicitly "P-listed" in the provided information, adhering to smaller accumulation volumes is a good practice.

#### Step 4: Disposal Request and Pickup

- Once the container is full or has been in the SAA for up to 12 months, arrange for its disposal through your institution's Environmental Health and Safety (EHS) or a licensed hazardous waste disposal contractor.[9]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

### III. Spill Management

In the event of a spill, follow these procedures immediately:

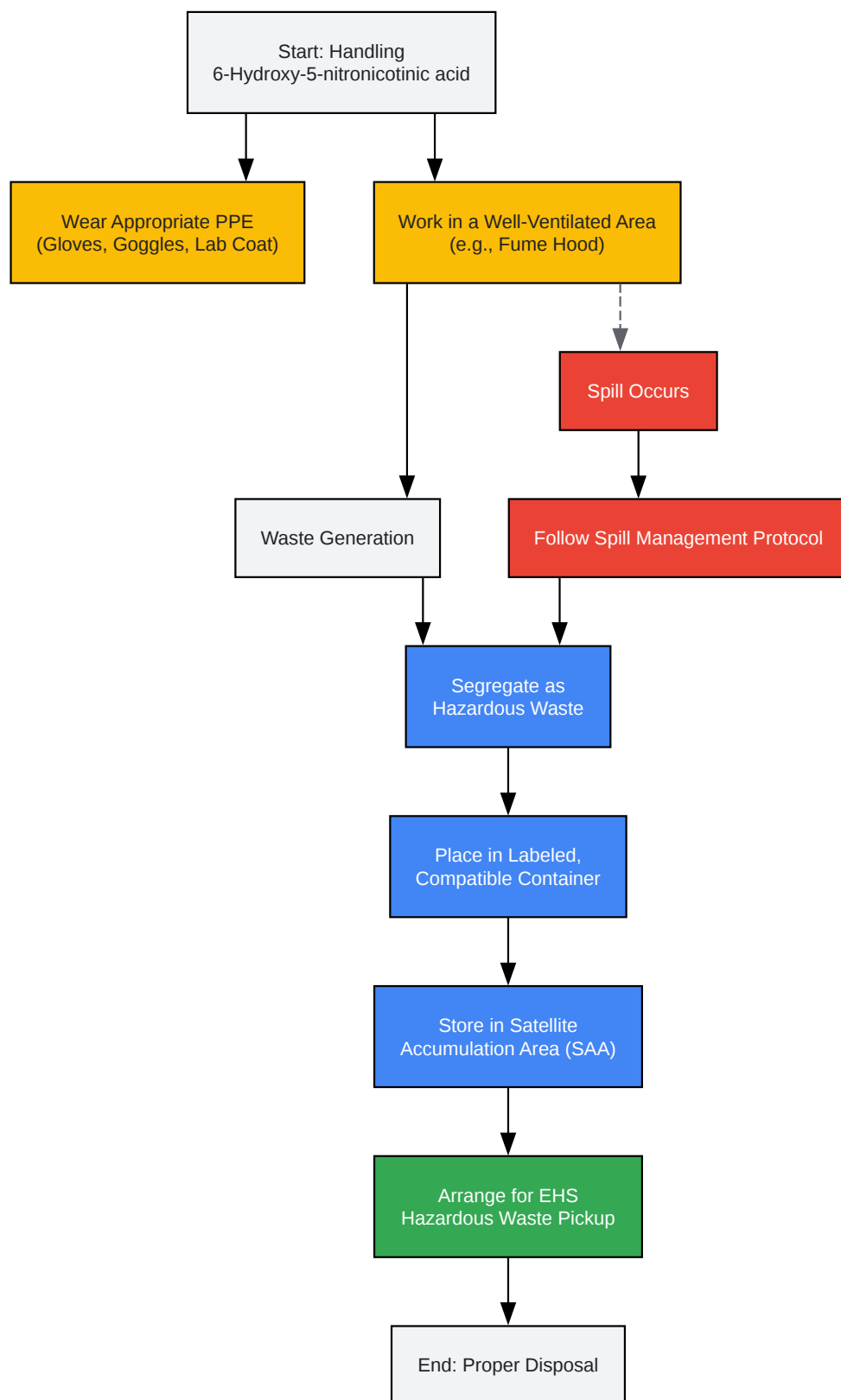
- Alert Personnel: Notify others in the vicinity of the spill.[3]
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Personal Protection: Before cleaning, don the appropriate PPE as listed above.[3]
- Containment: For dry spills, carefully sweep or vacuum the material, avoiding dust generation. Use explosion-proof equipment if applicable.[3] For wet spills, use an inert absorbent material to contain the spill.[3]
- Collection: Place all contaminated materials into a labeled hazardous waste container.[3]
- Decontamination: Clean the spill area with soap and water, and wash the area down with large amounts of water.[3] Prevent runoff from entering drains.[3]
- Disposal: Dispose of all cleanup materials as hazardous waste.

### IV. Quantitative Data Summary

Property	Value	Source
CAS Number	6635-31-0	[1][10][11]
Molecular Formula	C6H4N2O5	[3][10][11]
Molecular Weight	184.11 g/mol	[10][11]
Melting Point	269-271 °C	[2][11]
Boiling Point	463.4 °C at 760 mmHg	[2][11]
Flash Point	234.1 °C	[2][11]

## V. Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **6-Hydroxy-5-nitronicotinic acid**.



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- To cite this document: BenchChem. [Proper Disposal of 6-Hydroxy-5-nitronicotinic Acid: A Step-by-Step Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295928#6-hydroxy-5-nitronicotinic-acid-proper-disposal-procedures]

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